

# 1-Methylnanthracene: A Technical Health and Safety Guide for Researchers

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## Compound of Interest

Compound Name: 1-Methylnanthracene

Cat. No.: B1217907

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. **1-Methylnanthracene** is a chemical compound with limited publicly available, specific toxicological data. Much of the information presented is extrapolated from data on the parent compound, anthracene, and other polycyclic aromatic hydrocarbons (PAHs). All handling of this chemical should be conducted by trained personnel in a controlled laboratory setting with appropriate personal protective equipment.

## Chemical and Physical Properties

**1-Methylnanthracene** is a polycyclic aromatic hydrocarbon (PAH). Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	610-48-0	--INVALID-LINK--
Molecular Formula	C <sub>15</sub> H <sub>12</sub>	--INVALID-LINK--
Molecular Weight	192.26 g/mol	--INVALID-LINK--
Appearance	Yellow crystalline solid	[Various Suppliers]
Melting Point	86-88 °C	[Various Suppliers]
Boiling Point	363 °C	[Various Suppliers]
Solubility	Insoluble in water; Soluble in alcohol	[Various Suppliers]

## Hazard Identification and Classification

There is conflicting information regarding the GHS classification of **1-Methylanthracene**. While some suppliers of **1-Methylanthracene** in solution classify the mixture as hazardous, the European Chemicals Agency (ECHA) database, based on a limited number of notifications, indicates that **1-methylanthracene** does not meet the criteria for classification.[\[1\]](#) Given the known hazards of the parent compound, anthracene, and other PAHs, a cautious approach is warranted.

Potential Hazards (extrapolated from anthracene and related PAHs):

- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.[\[2\]](#)[\[3\]](#)  
Phototoxicity, an enhanced skin irritation in the presence of UV light, is a known hazard for anthracene and should be considered a potential risk.
- Eye Irritation: May cause eye irritation.[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: Inhalation of dusts may cause respiratory tract irritation.[\[2\]](#)[\[3\]](#)
- Carcinogenicity: The International Agency for Research on Cancer (IARC) classifies anthracene as "possibly carcinogenic to humans" (Group 2B).[\[4\]](#) While specific data for **1-methylanthracene** is lacking, it should be handled as a potential carcinogen.

- Aquatic Toxicity: Anthracene is very toxic to aquatic life with long-lasting effects.[5][6] It is expected that **1-methylanthracene** presents a similar environmental hazard.

## Exposure Controls and Personal Protection

To minimize exposure, the following controls and personal protective equipment (PPE) are mandatory when handling **1-Methylanthracene**.

Control	Specification
Engineering Controls	- Use in a well-ventilated area, preferably within a chemical fume hood.
Eye/Face Protection	- Chemical safety goggles or a face shield.
Skin Protection	- Compatible chemical-resistant gloves (e.g., Nitrile rubber). - A lab coat or chemical-resistant apron.
Respiratory Protection	- For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is recommended.

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid generating dust. Keep away from ignition sources.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Protect from light.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Toxicological Information

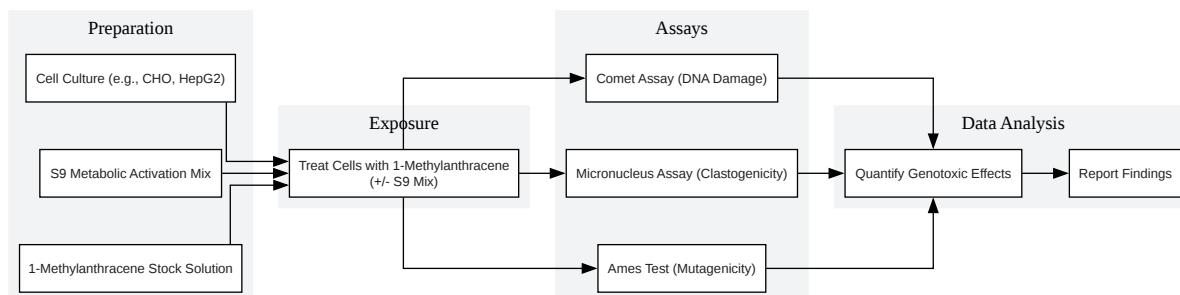
Specific quantitative toxicological data for **1-Methylanthracene** is not readily available in the public domain. The following information is based on the parent compound, anthracene, and general knowledge of PAHs.

Toxicity Data	Value	Remarks
Acute Oral Toxicity (LD50)	No data available for 1-Methylanthracene. For anthracene, LD50 (rat) is reported as >16 g/kg, though this value is from older studies. <a href="#">[6]</a>	Due to the lack of specific data, 1-Methylanthracene should be handled with care.
Acute Dermal Toxicity (LD50)	No data available.	Avoid skin contact.
Acute Inhalation Toxicity (LC50)	No data available.	Avoid inhaling dust.
Skin Corrosion/Irritation	Expected to be a skin irritant based on data for anthracene. <a href="#">[2]</a> <a href="#">[3]</a>	Phototoxicity is a potential concern.
Serious Eye Damage/Irritation	Expected to be an eye irritant based on data for anthracene. <a href="#">[2]</a> <a href="#">[3]</a>	
Respiratory or Skin Sensitization	No data available.	
Germ Cell Mutagenicity	Studies on anthracene have shown mixed results, with some evidence of mutagenicity in the presence of metabolic activation. One study indicated that 1-methylanthracene was not mutagenic in <i>Salmonella typhimurium</i> .	Further investigation is needed.
Carcinogenicity	Classified as a potential carcinogen based on the IARC classification of anthracene (Group 2B). <a href="#">[4]</a>	
Reproductive Toxicity	No data available.	
Specific Target Organ Toxicity	No data available.	

# Experimental Protocols

Detailed, validated experimental protocols for the safety and toxicity testing of **1-Methylanthracene** are not publicly available. However, standardized OECD guidelines are available for testing the toxicological endpoints of chemical substances. Researchers should adapt these established protocols for the evaluation of **1-Methylanthracene**.

General Experimental Workflow for In Vitro Genotoxicity Testing:



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General workflow for in vitro genotoxicity assessment of **1-Methylanthracene**.

Key OECD Test Guidelines for Consideration:

- OECD 423: Acute Oral Toxicity - Acute Toxic Class Method.[\[7\]](#)
- OECD 404: Acute Dermal Irritation/Corrosion.
- OECD 405: Acute Eye Irritation/Corrosion.
- OECD 471: Bacterial Reverse Mutation Test (Ames Test).

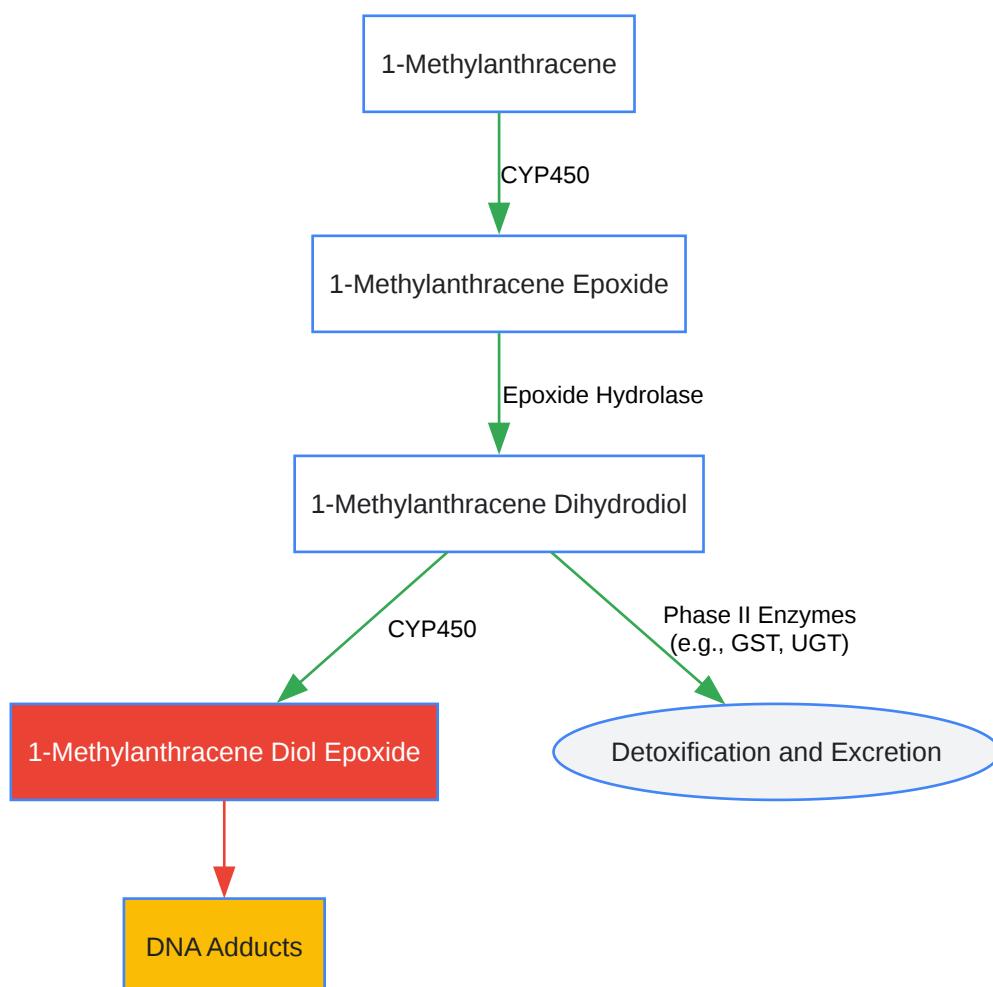
- OECD 487: In Vitro Mammalian Cell Micronucleus Test.
- OECD 451: Carcinogenicity Studies.[\[8\]](#)

## Potential Signaling Pathways and Metabolism

The specific metabolic pathways and cellular signaling targets of **1-Methylanthracene** have not been extensively studied. However, based on the known metabolism of other PAHs, a general pathway can be proposed.

### Proposed Metabolic Activation Pathway of **1-Methylanthracene**:

PAHs are generally metabolized by cytochrome P450 (CYP) enzymes and epoxide hydrolase to form reactive diol epoxides, which can bind to DNA and potentially initiate carcinogenesis.



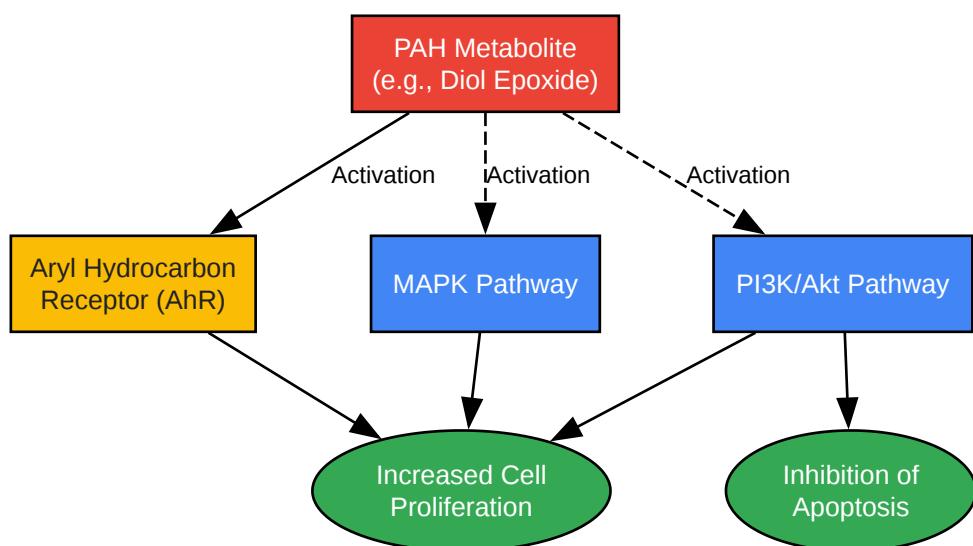
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Proposed metabolic activation pathway for **1-Methylnanthracene**.

Potential for Interaction with Cellular Signaling Pathways:

While direct evidence for **1-Methylnanthracene** is lacking, other carcinogenic PAHs, such as 7,12-dimethylbenz[a]anthracene (DMBA), have been shown to impact key signaling pathways involved in cell proliferation and survival, such as the Wnt/β-catenin pathway. It is plausible that **1-Methylnanthracene** or its metabolites could interact with pathways like the Aryl Hydrocarbon Receptor (AhR) pathway, Mitogen-Activated Protein Kinase (MAPK) pathway, or the PI3K/Akt pathway, which are known to be affected by various environmental toxicants.

Hypothetical Signaling Cascade Perturbation by a PAH Metabolite:



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Hypothetical signaling pathway interactions of a PAH metabolite.

## Disposal Considerations

Dispose of **1-Methylnanthracene** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

This guide provides a summary of the available health and safety information for **1-Methylnanthracene**, highlighting the significant data gaps. All work with this compound should be performed with the utmost caution, assuming it possesses hazards similar to or greater than

its parent compound, anthracene. Further research is critically needed to fully characterize the toxicological profile of **1-Methylanthracene**.

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